

2-Methoxytetrahydropyran CAS number and molecular structure

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Compound of Interest

Compound Name: 2-Methoxytetrahydropyran

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An In-depth Technical Guide to 2-Methoxytetrahydropyran

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **2-Methoxytetrahydropyran** (CAS 6581-66-4), a versatile chemical intermediate utilized in a variety of synthetic applications, including pharmaceuticals, agrochemicals, and materials science.[1] Its structure, featuring a tetrahydropyran ring with a methoxy group at the 2-position, imparts unique reactivity, making it a valuable building block in organic chemistry.[1]

Core Identification and Molecular Structure

2-Methoxytetrahydropyran is a cyclic ether with the systematic IUPAC name 2-methoxyoxane.[2]

CAS Number: 6581-66-4[1][2][3][4][5][6]

Molecular Formula: C₆H₁₂O₂[2][3][4][5][6]

Molecular Weight: 116.16 g/mol [3][4][5][6][7]

SMILES: COC1CCCC01[2][6]



InChl Key: XTDKZSUYCXHXJM-UHFFFAOYSA-N[2][6]

The molecule consists of a six-membered saturated ring containing one oxygen atom (a tetrahydropyran ring), substituted with a methoxy group (-OCH₃) at the carbon atom adjacent to the ring oxygen.

Physicochemical and Spectroscopic Data

The following table summarizes the key quantitative data for **2-Methoxytetrahydropyran**, facilitating easy reference and comparison for experimental planning.

Property	Value	Reference(s)
Appearance	Colorless to light yellow liquid	[1][5][8]
Boiling Point	128-129 °C (at 760 mm Hg)	[1][3][5][6]
Density	0.963 g/mL at 25 °C	[3][5][6]
Refractive Index (n ²⁰ /D)	1.425	[3][5][6]
Flash Point	25 °C (77 °F) - closed cup	[5][6]
Purity	Typically ≥98%	[1]

Experimental Protocols

A common and efficient method for the synthesis of **2-Methoxytetrahydropyran** involves the acid-catalyzed addition of methanol to 2,3-dihydropyran.[5]

Synthesis of **2-Methoxytetrahydropyran** from 2,3-Dihydropyran[5]

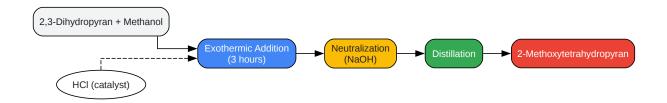
- Materials:
 - 2,3-Dihydropyran (84.0 g, 1.0 mole)
 - Methanol (32.0 g, 1.0 mole)
 - Concentrated Hydrochloric Acid (1 mL)



- Sodium Hydroxide pellets
- Procedure:
 - To a flask equipped with a magnetic stirrer, add 84.0 g (1.0 mole) of 2,3-dihydropyran.
 - o Add 1 mL of concentrated hydrochloric acid to the flask.
 - Slowly add 32.0 g (1.0 mole) of methanol to the stirred mixture. The reaction is exothermic, so the addition rate should be controlled to maintain a safe temperature.
 - Continue stirring the reaction mixture for 3 hours at room temperature.
 - After the reaction is complete, add a few pellets of sodium hydroxide to neutralize the acid and make the mixture basic.
 - The product can be purified directly by distillation of the mixture.
 - Collect the fraction boiling at approximately 125 °C (at 760 mm Hg).
- Expected Yield: 98.6 g (85%)

Reaction Workflow Visualization

The synthesis of **2-Methoxytetrahydropyran** can be visualized as a straightforward two-step process: an acid-catalyzed addition followed by a neutralization and purification step.



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Caption: Synthesis workflow for **2-Methoxytetrahydropyran**.



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